

# (Z)-3-Hepten-2-one CAS number and IUPAC nomenclature

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## Compound of Interest

Compound Name: 3-Hepten-2-one, (Z)-

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## Technical Guide: (Z)-3-Hepten-2-one

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Identification

This technical guide provides an in-depth overview of (Z)-3-Hepten-2-one, a specific stereoisomer of the unsaturated ketone 3-Hepten-2-one.

- IUPAC Nomenclature: (Z)-hept-3-en-2-one[1]
- CAS Number: 69668-88-8[1]
- Synonyms: cis-3-Hepten-2-one, (3Z)-3-Hepten-2-one[1]

### Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of (Z)-3-Hepten-2-one is presented in the table below. This data is crucial for its identification, handling, and application in various experimental settings.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O	<a href="#">[1]</a>
Molecular Weight	112.17 g/mol	<a href="#">[1]</a>
Appearance	Colorless oily liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Odor	Powerful, sharp, grassy	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	34-39 °C at 1466 Pa	<a href="#">[2]</a>
Density	0.8840 g/cm <sup>3</sup> (at 20°C)	<a href="#">[2]</a>
Refractive Index	1.4325 (at 20°C)	<a href="#">[2]</a>
Solubility	Insoluble in water; soluble in alcohol and oils	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols: Synthesis of (Z)-3-Hepten-2-one

The stereoselective synthesis of (Z)-3-Hepten-2-one can be achieved via the partial catalytic hydrogenation of 3-heptyn-2-one. This method ensures the formation of the cis (or Z) double bond.

### Synthesis of 3-Heptyn-2-one (Precursor)

Reaction: Acylation of 1-pentyne with acetic anhydride.

Materials:

- 1-Pentyne
- Acetic Anhydride
- Anhydrous solvent (e.g., Tetrahydrofuran - THF)
- Organolithium reagent (e.g., n-Butyllithium in hexanes)

Procedure:

- In a flame-dried, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 1-pentyne in anhydrous THF.
- Cool the solution to -78°C using a dry ice/acetone bath.
- Slowly add one equivalent of n-butyllithium dropwise while maintaining the temperature at -78°C.
- Stir the resulting solution for 30 minutes at -78°C to ensure complete formation of the lithium acetylide.
- Add one equivalent of acetic anhydride dropwise to the solution.
- Allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to yield 3-heptyn-2-one.

## Partial Hydrogenation to (Z)-3-Hepten-2-one

Reaction: Stereoselective reduction of an alkyne to a cis-alkene.

Materials:

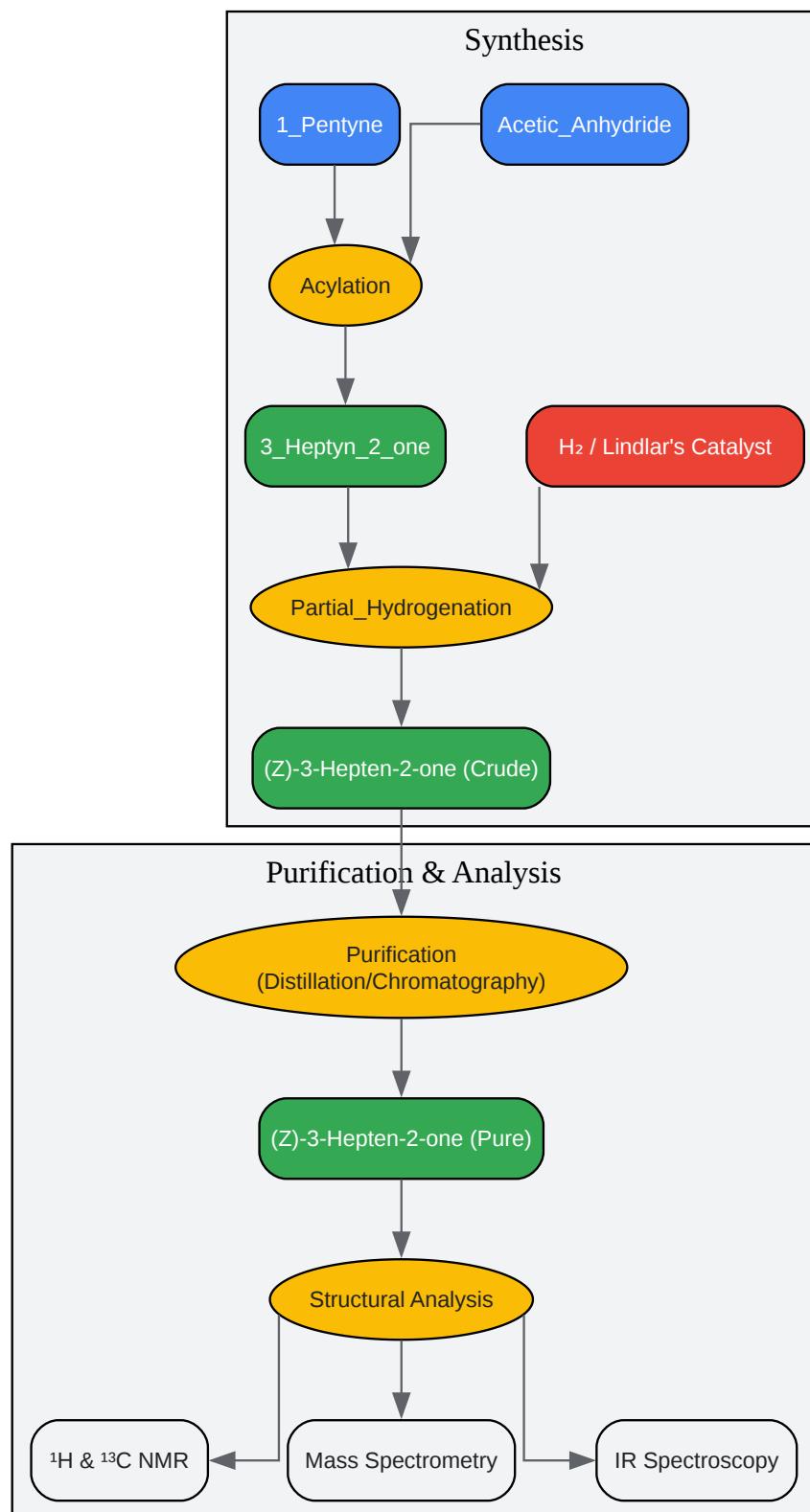
- 3-Heptyn-2-one
- Lindlar's catalyst (Pd/CaCO<sub>3</sub> poisoned with lead acetate and quinoline) or P-2 Nickel catalyst
- Hydrogen gas (H<sub>2</sub>)
- Solvent (e.g., Methanol or Ethanol)

**Procedure:**

- In a hydrogenation flask, dissolve the synthesized 3-heptyn-2-one in methanol.
- Add a catalytic amount of Lindlar's catalyst (typically 5-10% by weight of the alkyne).
- Seal the flask and purge the system with nitrogen, followed by hydrogen gas.
- Stir the reaction mixture vigorously under a hydrogen atmosphere (typically a balloon or at a slightly positive pressure).
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) to observe the disappearance of the starting alkyne and the appearance of the alkene product, ensuring the reaction is stopped before over-reduction to the alkane occurs.
- Upon completion, filter the reaction mixture through a pad of celite to remove the catalyst.
- Rinse the celite pad with the solvent used for the reaction.
- Concentrate the filtrate under reduced pressure to obtain the crude (Z)-3-Hepten-2-one.
- Further purification can be achieved by flash column chromatography on silica gel if necessary.

## Logical Workflow Visualization

The following diagram illustrates the synthetic pathway and subsequent analytical workflow for producing and verifying (Z)-3-Hepten-2-one.

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